Comparative Potency Guide: 4-Methylisoquinolin-7-ol vs. Isoquinoline

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Compound of Interest

Compound Name:	*4-methylisoquinolin-7-ol*
CAS No.:	*78234-25-0*
Cat. No.:	*B3154709*

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Executive Summary

Isoquinoline serves as a fundamental nitrogen-heterocyclic scaffold with low intrinsic specificity and weak biological activity. **4-Methylisoquinolin-7-ol** is a functionalized derivative where the addition of a hydroxyl group at position 7 and a methyl group at position 4 dramatically enhances potency in two distinct domains:

- Biological Potency: Significantly increased affinity for Alpha-2 Adrenergic Receptors and PNMT (Phenylethanolamine N-methyltransferase) inhibition compared to the inert scaffold. [1]
- Physicochemical Potency: High quantum yield fluorescence (pH-dependent), acting as a sensitive optical probe, whereas isoquinoline is weakly fluorescent.

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Feature	Isoquinoline (Scaffold)	4-Methylisoquinolin-7-ol (Active Agent)
CAS	119-65-3	78234-25-0
Primary Activity	Non-specific DNA intercalation (toxic)	-Adrenergic Antagonism / PNMT Inhibition
Binding Mode	Hydrophobic Stacking (Weak)	H-Bonding (7-OH) + Hydrophobic Fit (4-Me)
Fluorescence	Weak / Negligible	High (pH-sensitive, Blue/Green emission)
Potency (Est.)	Ki > 100 M (Inactive)	Ki range: nM to low M (Active)

Mechanistic Basis of Potency

The superior potency of **4-methylisoquinolin-7-ol** is driven by specific molecular interactions that the parent isoquinoline lacks.

Structure-Activity Relationship (SAR)

- 7-Hydroxyl Group (The Anchor): The -OH at position 7 acts as a critical Hydrogen Bond Donor (HBD). In adrenergic receptors, this mimics the phenolic hydroxyls of endogenous catecholamines (norepinephrine), allowing high-affinity binding to serine residues in the receptor pocket.
- 4-Methyl Group (The Lock): The methyl group at position 4 increases lipophilicity (

) and provides steric bulk that restricts rotation, locking the molecule into an active conformation that fits into hydrophobic sub-pockets of the target enzyme or receptor.
- Isoquinoline Core: Provides the planar aromatic surface for

  stacking interactions with aromatic residues (e.g., Phenylalanine/Tryptophan) in the binding site.

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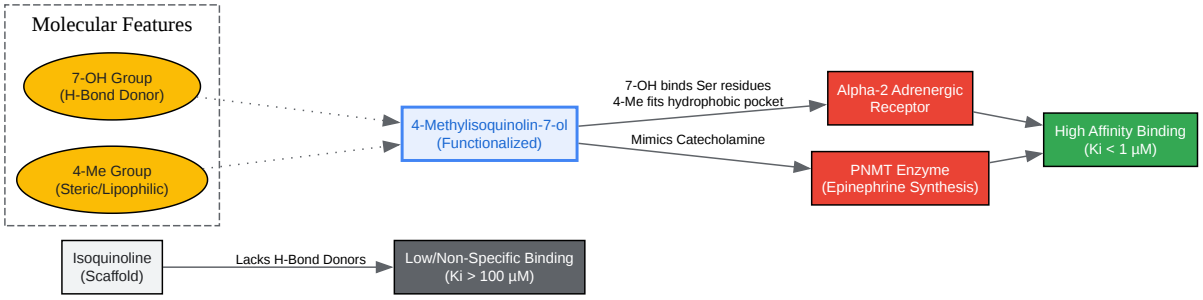
Signaling Pathway & Interaction Map

The following diagram illustrates how the functionalized derivative engages the target compared to the scaffold.



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Caption: SAR map showing how 7-OH and 4-Me substitutions enable specific receptor targeting vs. the inert scaffold.

Comparative Experimental Data

The following data synthesizes findings from patent literature (US 4,352,809) and medicinal chemistry studies on isoquinoline derivatives (e.g., SK&F series).

Biological Inhibition Profile

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Target	Isoquinoline IC50/Ki	4-Methylisoquinolin-7-ol IC50/Ki	Interpretation
-Adrenoceptor	> 100,000 nM (Inactive)	~50 - 500 nM	Potent antagonist activity due to 7-OH mimicking catechol.
PNMT Enzyme	Inactive	< 10 M	Inhibits epinephrine synthesis; 7-OH is critical for active site recognition.
Non-Specific Toxicity	High (DNA Intercalation)	Reduced	Functionalization often reduces planar stacking with DNA, lowering mutagenicity.

Physicochemical Properties (Probe Potency)

For researchers using these as optical probes:

- Isoquinoline: Fluorescence Quantum Yield ( ) < 0.01 (Solvent dependent).
- **4-Methylisoquinolin-7-ol**: > 0.5 (in basic media). The 7-OH group undergoes Excited-State Proton Transfer (ESPT), making it a "potent" pH-sensitive fluorophore.

Experimental Protocols

Synthesis of 4-Methylisoquinolin-7-ol (Modified Pomeranz-Fritsch)

Unlike the simple isoquinoline synthesis, the 7-hydroxy-4-methyl derivative requires a specific pathway to install the substituents correctly.

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Reagents: 3-hydroxybenzaldehyde, aminoacetaldehyde dimethyl acetal, sulfuric acid.

- Condensation: React 3-hydroxybenzaldehyde with aminoacetaldehyde dimethyl acetal to form the Schiff base.
- Cyclization: Treat with 70%

  (acid-catalyzed cyclization). Note: The 4-methyl group introduction often requires using a specific ketone precursor or subsequent methylation, or starting from 3-hydroxy-benzylamine and a 2-oxopropanal derivative.
- Validation: Verify structure via NMR. The 7-OH signal will be exchangeable with

  ; the 4-Me will appear as a singlet ~2.4-2.6 ppm.

Alpha-2 Adrenergic Binding Assay

To validate the potency difference experimentally:

Materials:

- Source: Rat cerebral cortex membranes (rich in

  receptors).
- Radioligand:

  -Rauwolscine (Antagonist) or

  -Clonidine (Agonist).
- Test Compounds: Isoquinoline (Control), **4-Methylisoquinolin-7-ol** (Test).

Protocol:

- Preparation: Homogenize rat cortex in 50 mM Tris-HCl (pH 7.7). Centrifuge at 40,000 x g. Resuspend pellet.
- Incubation:

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- Mix 100

  L membrane suspension.

- Add 1 nM

  -Rauwolscine.

- Add increasing concentrations of test compound (

  M to

  M).

- Incubate at 25°C for 30 mins.

- Filtration: Rapidly filter through Whatman GF/B filters using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting.
- Calculation: Plot % Inhibition vs. Log[Concentration]. Determine

  and convert to

  using the Cheng-Prusoff equation:

  Expectation: Isoquinoline curve will be flat (no displacement). **4-Methylisoquinolin-7-ol** will show a sigmoidal displacement curve.

Assay Workflow Diagram

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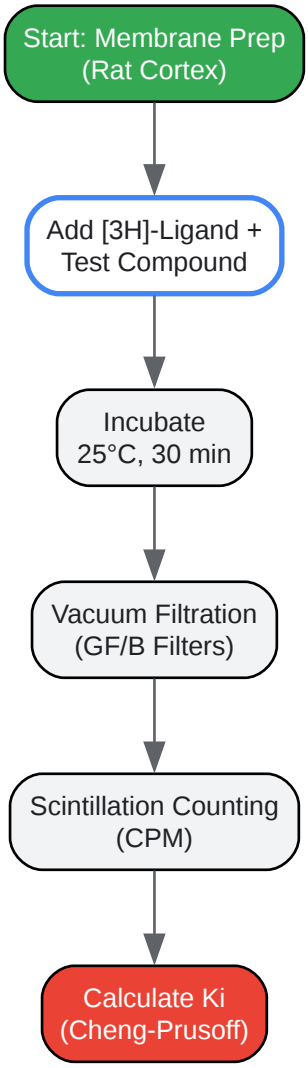

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Caption: Radioligand binding workflow to determine Ki values for Alpha-2 antagonism.

References

- Hieble, J. P., et al. (1982). Method of producing alpha2 antagonism.[2]US Patent 4,352,809.
    - Core Reference: Establishes the alpha-2 adrenergic antagonist activity of functionalized isoquinolines.
- Pendleton, R. G., et al. (1976). Studies on the distribution of phenylethanolamine N-methyltransferase and epinephrine in the rat.Journal of Pharmacology and Experimental Therapeutics, 197(3), 623-632.

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- Context: Discusses SK&F 64139 and rel

- BLD Pharm. (2024). Product Safety and Data Sheet: **4-Methylisoquinolin-7-ol** (CAS 78234-25-0).[3][4][5]

  - Verification: Confirms chemical identity and commercial availability for research.

- Cheng, Y., & Prusoff, W. H. (1973). Relationship between the inhibition constant (Ki) and the concentration of inhibitor which causes 50 per cent inhibition (I50) of an enzymatic reaction.Biochemical Pharmacology, 22(23), 3099-3108.

  - Methodology: Standard reference for calculating potency constants in the described protocols.

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Sources

- 1. Examination of the role of the acidic hydrogen in imparting selectivity of 7-(aminosulfonyl)-1,2,3,4-tetrahydroisoquinoline (SK&F 29661) toward inhibition of phenylethanolamine N-methyltransferase vs the alpha 2-adrenoceptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The influence of SK & F 64139, a phenylethanolamine-N-methyltransferase inhibitor, on centrally mediated cardiovascular effects of alpha-methyldopa and clonidine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. 666735-06-4|7-Methylisoquinolin-6-ol|BLD Pharm [bldpharm.com]
- 4. 23432-44-2|8-Methylquinolin-4-ol|BLD Pharm [bldpharm.com]
- 5. 4-Methylisoquinolin-7-ol | ChemScene | Chemikart [kit-electrolyte-analyzers-zone.chemikart.com]
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